

# Essential Guide to the Safe Disposal of 2-oxo-2H-pyran-5-carbonitrile

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## Compound of Interest

Compound Name: 2-oxo-2H-pyran-5-carbonitrile

Cat. No.: B136711

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For Immediate Reference: Key Safety and Disposal Protocols for Researchers and Laboratory Professionals

This document provides critical operational and logistical guidance for the proper disposal of **2-oxo-2H-pyran-5-carbonitrile** (CAS No. 129660-12-4), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed to be clear, concise, and directly applicable to a laboratory setting.

## Hazard Profile and Safety Summary

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-oxo-2H-pyran-5-carbonitrile** is classified with the following hazards:

- Harmful if swallowed (Acute Toxicity, Oral)[1]
- Harmful in contact with skin (Acute Toxicity, Dermal)[1]
- Harmful if inhaled (Acute Toxicity, Inhalation)[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]

Due to these potential health risks, all waste containing this compound must be treated as hazardous waste.

## Quantitative Hazard Classification

Hazard Class	Category	GHS Code	Signal Word
Acute Toxicity, Oral	Category 4	H302	Warning
Acute Toxicity, Dermal	Category 4	H312	Warning
Acute Toxicity, Inhalation	Category 4	H332	Warning
Skin Corrosion/Irritation	Category 2	H315	Warning
Serious Eye Damage/Eye Irritation	Category 2A	H319	Warning

Data sourced from PubChem CID 14642794[1]

## Step-by-Step Disposal Protocol

The following is a detailed methodology for the safe disposal of **2-oxo-2H-pyran-5-carbonitrile** and associated materials.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles with side shields or a face shield, and chemical-resistant gloves (nitrile gloves are suitable for incidental contact, but should be changed immediately upon contamination).[2][3]

### 2. Waste Segregation:

- All materials contaminated with **2-oxo-2H-pyran-5-carbonitrile**, including the pure compound, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be segregated as hazardous waste.[2]
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by a qualified chemist or your institution's Environmental Health and Safety (EHS) department.[2][4] It should be kept separate from strong acids, bases, and oxidizing agents. [2]

### 3. Containerization:

- Use a dedicated, leak-proof, and chemically compatible container for collecting the hazardous waste.[2] The original product container can be used if it is in good condition.[4]
- Ensure the container is kept tightly closed when not in use.

### 4. Labeling:

- Clearly label the waste container with the words "Hazardous Waste." [2]
- The label must include the full chemical name: "**2-oxo-2H-pyran-5-carbonitrile**" and its CAS Number: 129660-12-4.[2]
- Indicate the approximate quantity of the waste and the date when the waste was first added to the container.[2]

### 5. Storage:

- Store the sealed and labeled waste container in a designated and secure satellite accumulation area within the laboratory.[2]
- The storage area should be away from heat sources, well-ventilated, and have secondary containment to manage any potential leaks.[2]

### 6. Final Disposal:

- The disposal of **2-oxo-2H-pyran-5-carbonitrile** must be handled by your institution's EHS office or a licensed hazardous waste disposal company.[2]
- Do not dispose of this chemical down the drain or in the regular trash.[2][4]
- Follow your institution's specific procedures for arranging the collection of hazardous waste.

### 7. Spill Management:

- In the event of a spill, handle it in a well-ventilated area, preferably within a chemical fume hood.[2]

- Absorb the spill with an inert material, such as vermiculite or sand.[\[2\]](#)
- Collect the absorbent material and place it in a sealed container for disposal as hazardous waste, following the procedures outlined above.[\[2\]](#)

## Disposal Workflow

## Disposal Decision Workflow for 2-oxo-2H-pyran-5-carbonitrile

[Click to download full resolution via product page](#)Caption: Disposal workflow for **2-oxo-2H-pyran-5-carbonitrile**.

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## References

- 1. 2-oxo-2H-pyran-5-carbonitrile | C<sub>6</sub>H<sub>3</sub>NO<sub>2</sub> | CID 14642794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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